Personal protective equipment for handling 3-(3-Chlorophenyl)butan-2-one

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Compound of Interest

Compound Name:	*3-(3-Chlorophenyl)butan-2-one*
CAS No.:	*21905-97-5*
Cat. No.:	*B1504669*

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Operational Safety Guide: 3-(3-Chlorophenyl)butan-2-one

Executive Safety Summary

Hazard Class: Irritant | Combustible Liquid | Halogenated Organic Critical Warning: Standard laboratory nitrile gloves provide insufficient protection against ketones. Immediate breakthrough can occur.[2] Primary Directive: Treat as a Class IIIA Combustible Liquid with potential for severe eye irritation and aquatic toxicity.

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Parameter	Specification
CAS Number	Not widely indexed (Analog: 3506-73-8 for 4-isomer)
Molecular Formula	$C_{10}H_{11}ClO$
Molecular Weight	182.65 g/mol
Physical State	Colorless to pale yellow oil (Predicted)
Storage	2–8°C, Inert Atmosphere (Argon/Nitrogen)

Chemical Hazard Analysis (SAR-Based)

As a halogenated ketone, this compound presents a dual-threat profile: the solvent properties of the ketone moiety and the environmental persistence of the chlorophenyl group.

- Skin & Eye Hazards: Ketones are defatting agents. Coupled with the chlorophenyl ring, this compound is predicted to be a Skin Irritant (Category 2) and Eye Irritant (Category 2A).
- Inhalation: Vapors may cause respiratory tract irritation and drowsiness (narcotic effects) at high concentrations.
- Reactivity: Stable under normal conditions but incompatible with strong oxidizing agents and reducing agents.[3]

Personal Protective Equipment (PPE) Strategy

The "Ketone Rule" for Glove Selection

Scientific Rationale: Nitrile rubber is permeable to ketones. While **3-(3-Chlorophenyl)butan-2-one** is a larger molecule than acetone, reducing the permeation rate, standard nitrile gloves (4 mil) are liable to degrade or swell upon prolonged contact.[1]

Glove Compatibility Matrix

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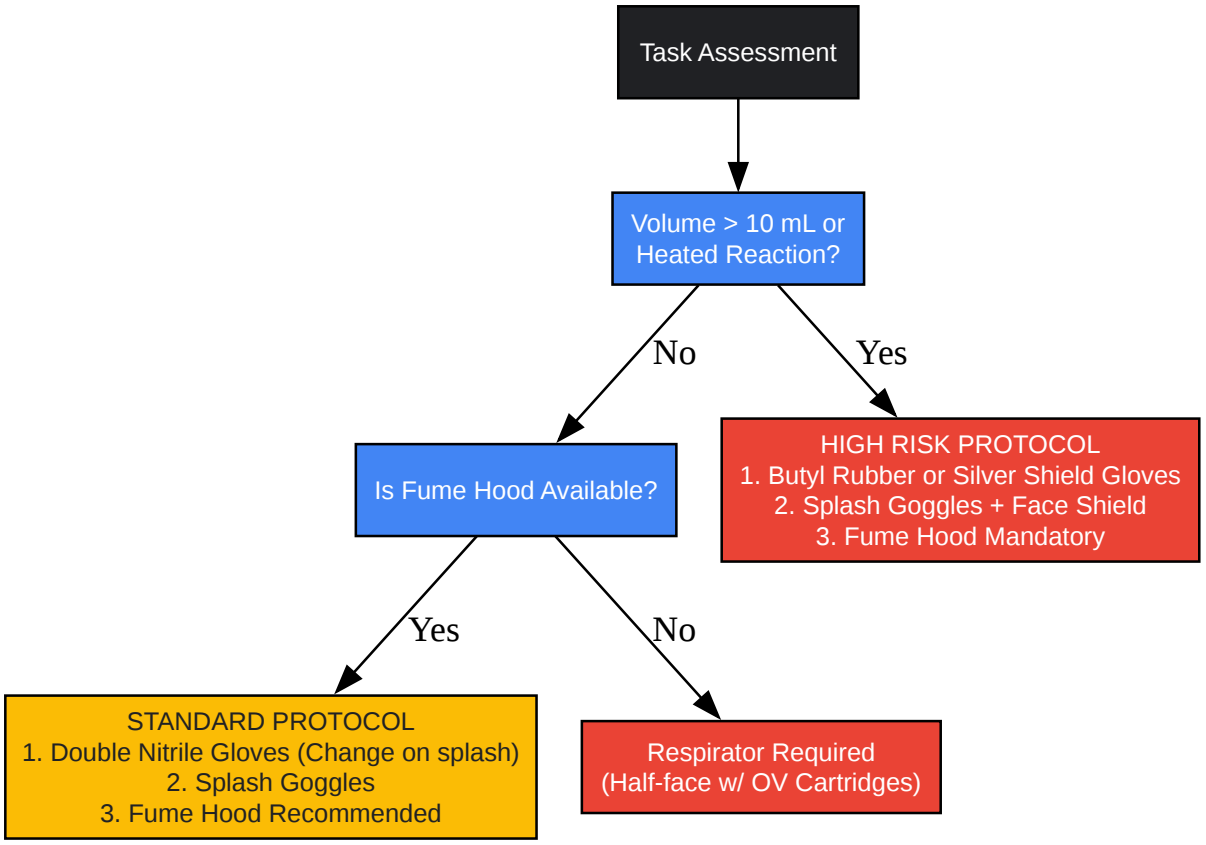
Glove Material	Thickness	Breakthrough Time	Protection Level	Use Case
Laminate Film (Silver Shield/4H)	2.7 mil	> 480 min	Excellent	Spills, immersion, synthesis
Butyl Rubber	13-25 mil	> 480 min	Excellent	Bulk handling, waste disposal
Nitrile (Standard)	4-5 mil	< 10 min (Est.)	Poor	Incidental splash only (Change immediately)
Double Nitrile	8-10 mil	15-30 min (Est.)	Fair	General benchwork (Low volume)

Respiratory & Body Protection[3][4][5]

- Respiratory: If working outside a fume hood, use a half-face respirator with Organic Vapor (OV) cartridges (Black label).[1]
- Eye Protection:Chemical Splash Goggles are mandatory. Safety glasses do not protect against liquid vapors or splashes.
- Body: Flame-resistant lab coat and closed-toe shoes.

PPE Decision Logic Diagram

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Figure 1: Decision logic for selecting appropriate PPE based on experimental volume and engineering controls.

Operational Handling Protocols

A. Weighing and Transfer

- Engineering Control: Perform all transfers inside a certified chemical fume hood.
- Static Control: As a combustible organic liquid, ensure all receiving vessels are grounded. Use antistatic weighing boats if solid/semi-solid.
- Technique: Use a positive displacement pipette for viscous oils to ensure accuracy and prevent dripping.

B. Reaction Setup

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- Inert Atmosphere: The chlorophenyl moiety is relatively stable, but the alpha-position of the ketone is susceptible to oxidation. Purge reaction vessels with Argon or Nitrogen.
- Temperature Control: Do not heat open vessels. Use a reflux condenser with varying coolant temperature based on solvent volatility.

C. Spill Management (Small Scale < 50 mL)

- Evacuate: Clear the immediate area of personnel.
- PPE Up: Don Silver Shield gloves and respiratory protection.
- Contain: Use vermiculite or activated carbon spill pillows. Do not use paper towels (increases flammability surface area).
- Clean: Wipe area with soap and water after bulk removal.
- Dispose: Collect all material into a container labeled "Halogenated Organic Waste."

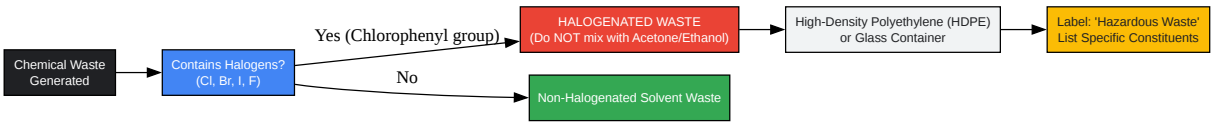
Waste Disposal & Decontamination[1][6][7]

Strict Segregation Rule: This compound contains Chlorine. It must be segregated into the Halogenated Waste stream.[4] Mixing with non-halogenated solvents (e.g., acetone, ethanol) can result in costly disposal fees or formation of toxic dioxins during improper incineration.

Waste Stream	Labeling Requirement	Container Type
Halogenated Organic	"Contains: 3-(3-Chlorophenyl)butan-2-one, Halogenated"	HDPE or Glass (Amber)
Solid Waste	"Contaminated Debris (Gloves/Tissues)"	Double-bagged Polyethylene
Wash Solvents	"Halogenated Rinsate"	Glass

Disposal Workflow Diagram

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Figure 2: Waste segregation workflow emphasizing the separation of halogenated organics.

References

- PubChem.Compound Summary: 4-(3-Chlorophenyl)butan-2-one (Analogous Structure).[1] Retrieved from [Link][1]
- Occupational Safety and Health Administration (OSHA).Occupational Safety and Health Standards: Toxic and Hazardous Substances (1910.1450). Retrieved from [Link][1]

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